Technical Guide: HC-1310 Solubility and Stability

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Compound of Interest	
Compound Name:	*HC-1310*
CAS No.:	*2101230-88-8*
Cat. No.:	*B15572210*

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This technical guide provides an in-depth analysis of the solubility and stability of **HC-1310**, a C5 aliphatic hydrocarbon resin. The information is intended for researchers, scientists, and professionals in the field of drug development and materials science who require a thorough understanding of the physicochemical properties of this polymer. The data presented is based on publicly available information for C5 aliphatic hydrocarbon resins and a representative technical data sheet for a closely related product, ExxonMobil ESCOREZ™ 1310 LC.

Introduction to **HC-1310**

HC-1310 is a low molecular weight, aliphatic hydrocarbon resin derived from the polymerization of C5 fractions from petroleum cracking.[1] It is characterized by its light color and narrow molecular weight distribution.[2][3] These properties make it a versatile tackifier in a variety of adhesive and sealant formulations, where it is used to enhance adhesion and modify rheological properties. Its compatibility with a wide range of polymers, including ethylene-vinyl acetate (EVA), styrene-isoprene-styrene (SIS) block copolymers, and natural rubber, is a key feature.[3][4][5]

Solubility Data

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C5 aliphatic hydrocarbon resins like **HC-1310** are nonpolar and therefore exhibit good solubility in a range of organic solvents. They are, however, insoluble in water.[1] The solubility is influenced by the type of solvent, the specific molecular structure of the resin, and the temperature.[1]

Qualitative Solubility:

HC-1310 and similar C5 resins are generally soluble in:

- Aliphatic Hydrocarbons: (e.g., hexane, heptane)
- Aromatic Hydrocarbons: (e.g., toluene, xylene)[1][4][6]
- Esters: (e.g., ethyl acetate, butyl acetate)[1][4][6]
- Ketones: (e.g., acetone, methyl ethyl ketone)[1][4][6]
- Chlorinated Solvents[4]

Quantitative Solubility Data:

Specific quantitative solubility data for **HC-1310** is not readily available in public literature. The following table provides representative physical properties for ExxonMobil ESCOREZ™ 1310 LC, which can be considered a close analogue.

Property	Value	Test Method
Softening Point	91.0 - 97.0 °C	ExxonMobil Method (based on ASTM D-6090-97)
Melt Viscosity @ 160°C	750 mPa·s	ExxonMobil Method
Molecular Weight (Mn)	1200 g/mol	ExxonMobil Method
Molecular Weight (Mw)	1900 g/mol	ExxonMobil Method
Glass Transition Temp.	47 °C	ExxonMobil Method
Color (Yellowness Index)	≤ 40	ExxonMobil Method
Wax Cloud Point	≤ 90 °C	ExxonMobil Method

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Data sourced from ExxonMobil ESCOREZ™ 1310 LC Technical Data Sheet.

Stability Data

The stability of tackifier resins like **HC-1310** is critical for the performance and shelf-life of the final adhesive product. Stability can be affected by exposure to heat, oxygen, and light.

General Stability Profile:

- Storage: It is recommended to store **HC-1310** in a cool, ventilated, and dry place, with a recommended temperature not exceeding 40°C.[7]
- Shelf Life: The typical shelf life is stated as one year when stored under recommended conditions.[7]

Quantitative Stability Data:

The following stability data is for the representative product, ExxonMobil ESCOREZ™ 1310 LC.

Property	Value	Test Condition	Test Method
Thermal Color Stability	103 YI	5 hours @ 175°C	ExxonMobil Method

Data sourced from ExxonMobil ESCOREZ™ 1310 LC Technical Data Sheet.

Experimental Protocols

The following are detailed methodologies for key experiments to determine the solubility and stability of **HC-1310**.

Solubility Determination

Objective: To qualitatively and quantitatively determine the solubility of **HC-1310** in various organic solvents.

Methodology (based on ASTM D3132):

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- Solvent Selection: A range of solvents with varying polarity will be selected (e.g., toluene, hexane, ethyl acetate, acetone, ethanol, and water).
- Sample Preparation: A known weight of **HC-1310** resin is added to a known volume of each solvent in a sealed container at room temperature. A typical starting concentration would be 10% (w/v).
- Dissolution: The mixtures are agitated using a magnetic stirrer or shaker until the resin is fully dissolved or until it is clear that it will not dissolve further. Gentle heating may be applied to expedite dissolution, but the final solubility should be determined at a specified temperature (e.g., 25°C).
- Observation: The solutions are visually inspected for clarity, presence of undissolved particles, or phase separation.
- Quantitative Analysis (Gravimetric Method):
  - For solvents in which the resin appears soluble, a saturated solution is prepared by adding an excess of resin to the solvent and allowing it to equilibrate with agitation for a set period (e.g., 24 hours).
  - The solution is then filtered to remove any undissolved resin.
  - A known volume of the clear supernatant is transferred to a pre-weighed dish.
  - The solvent is evaporated under controlled conditions (e.g., in a vacuum oven at a temperature below the resin's softening point).
  - The dish is weighed again, and the mass of the dissolved resin is determined.
  - Solubility is expressed in grams of resin per 100 mL of solvent.

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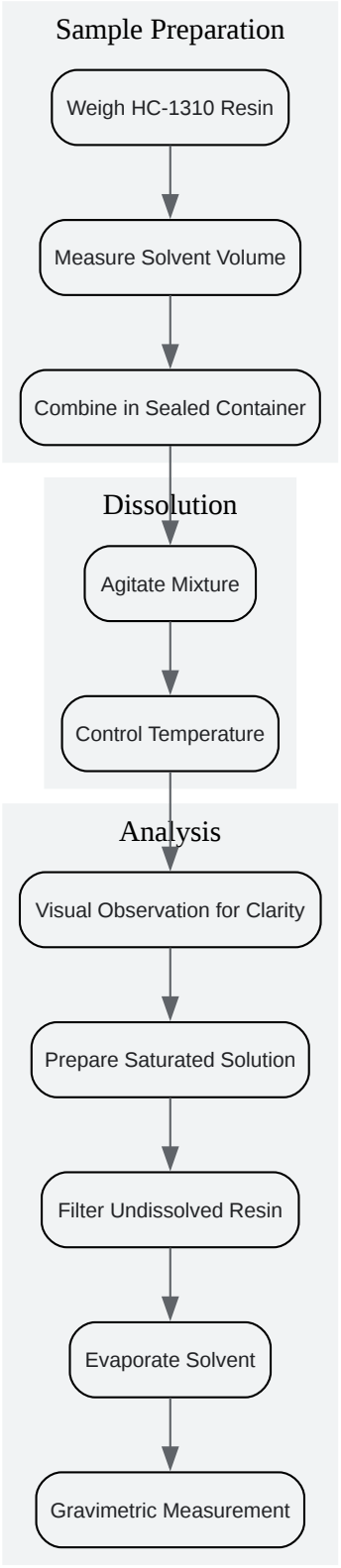

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Solubility Determination Workflow

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Thermal Stability Assessment

Objective: To evaluate the thermal stability of **HC-1310** by monitoring changes in its physical and chemical properties upon exposure to elevated temperatures.

Methodology (based on ISO 10363):

- Sample Preparation: A sample of **HC-1310** is placed in a stainless steel or glass vessel.
- Heating: The vessel is placed in a ventilated oven or a stirred oil bath maintained at a constant elevated temperature (e.g., 175°C).
- Monitoring: At regular intervals (e.g., every 4-6 hours), the following are observed and recorded:
  - Visual Appearance: Changes in color, skin formation, fuming, phase separation, or gelation.
  - Melt Viscosity: Measured using a rotational viscometer at the test temperature.
  - Softening Point: Determined using the ring-and-ball method (ASTM E28) on a sample removed from the vessel.
- Data Analysis: The changes in viscosity, softening point, and color are plotted against time to assess the rate of degradation.

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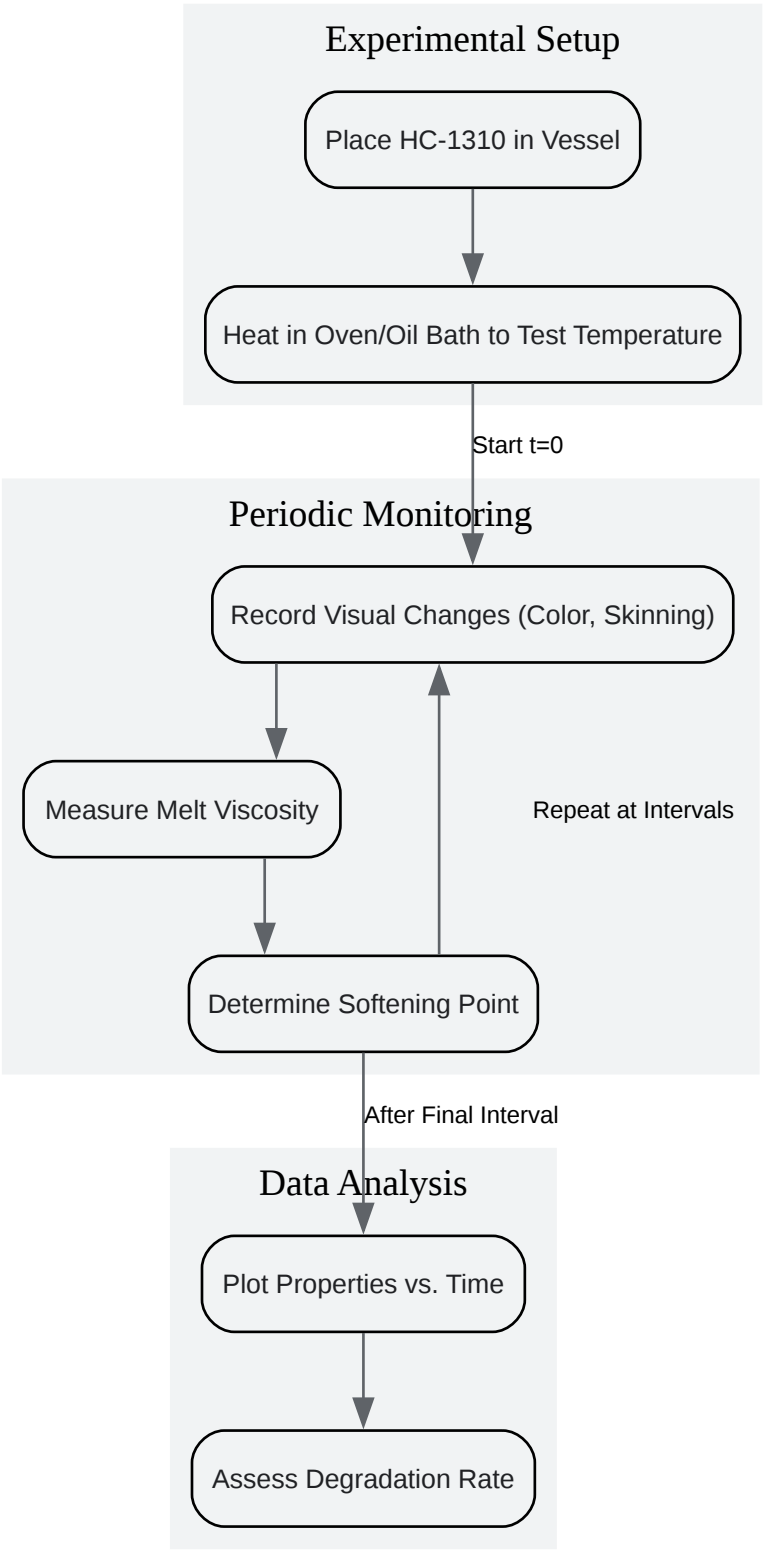

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Thermal Stability Assessment Workflow

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Conclusion

HC-1310, as a C5 aliphatic hydrocarbon resin, demonstrates excellent solubility in a wide array of non-polar organic solvents and good thermal stability under recommended storage conditions. For applications requiring high-temperature processing or long-term aging, a thorough evaluation of its stability profile is recommended using standardized testing protocols. The data and methodologies presented in this guide provide a comprehensive framework for understanding and further investigating the physicochemical properties of **HC-1310**.

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